

An In-depth Technical Guide to 3,4-Difluoro-2-methoxybenzoic Acid

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Compound of Interest

Compound Name: 3,4-Difluoro-2-methoxybenzoic acid

Cat. No.: B1358901

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CAS Number: 875664-52-1

This technical guide provides a comprehensive overview of **3,4-Difluoro-2-methoxybenzoic acid**, a key intermediate in the fields of pharmaceutical and agrochemical research. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

Chemical Identity and Physicochemical Properties

3,4-Difluoro-2-methoxybenzoic acid is a fluorinated aromatic carboxylic acid. The presence of fluorine atoms and a methoxy group on the benzoic acid scaffold makes it a valuable and versatile building block in organic synthesis.^[1]

Table 1: Physicochemical and Identification Data

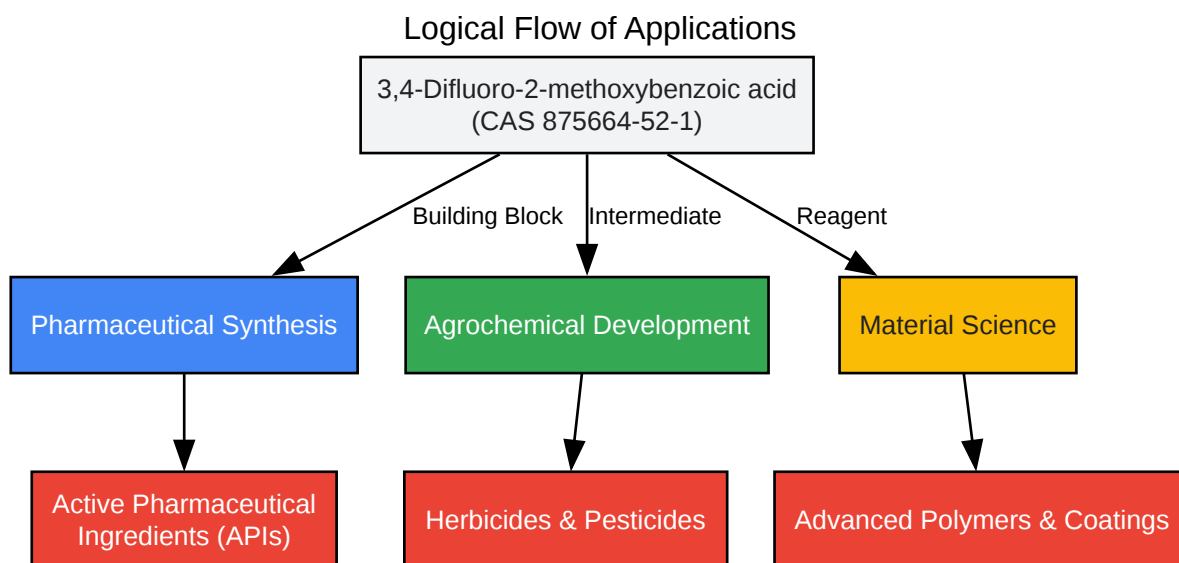
Property	Value	Reference(s)
IUPAC Name	3,4-Difluoro-2-methoxybenzoic acid	[2]
CAS Number	875664-52-1	[1]
Molecular Formula	C ₈ H ₆ F ₂ O ₃	[1] [3]
Molecular Weight	188.13 g/mol	[1] [4]
Appearance	White to off-white solid	[1]
Melting Point	137-139 °C	[1]
Density	1.399 g/cm ³	[1]
MDL Number	MFCD03428593	[1] [4]
InChI Key	BGBIVLWLYHILBQ-UHFFFAOYSA-N	[3] [5]

| SMILES | COC1=C(C=CC(F)=C1F)C(O)=O | [\[4\]](#) |

Applications in Research and Development

The unique substitution pattern of **3,4-Difluoro-2-methoxybenzoic acid** makes it a crucial intermediate for creating molecules with specific biological activities.[\[1\]](#)

- **Pharmaceutical Industry:** It is extensively used in drug discovery and medicinal chemistry for the synthesis of Active Pharmaceutical Ingredients (APIs).[\[1\]](#) The fluorine atoms can enhance metabolic stability, binding affinity, and lipophilicity of drug candidates.
- **Agrochemical Research:** This compound serves as a building block for designing new herbicides and pesticides, where its chemical properties can improve efficacy and selectivity.[\[1\]](#)[\[6\]](#)
- **Material Science:** It is also explored in the development of advanced polymers and coatings.[\[1\]](#)



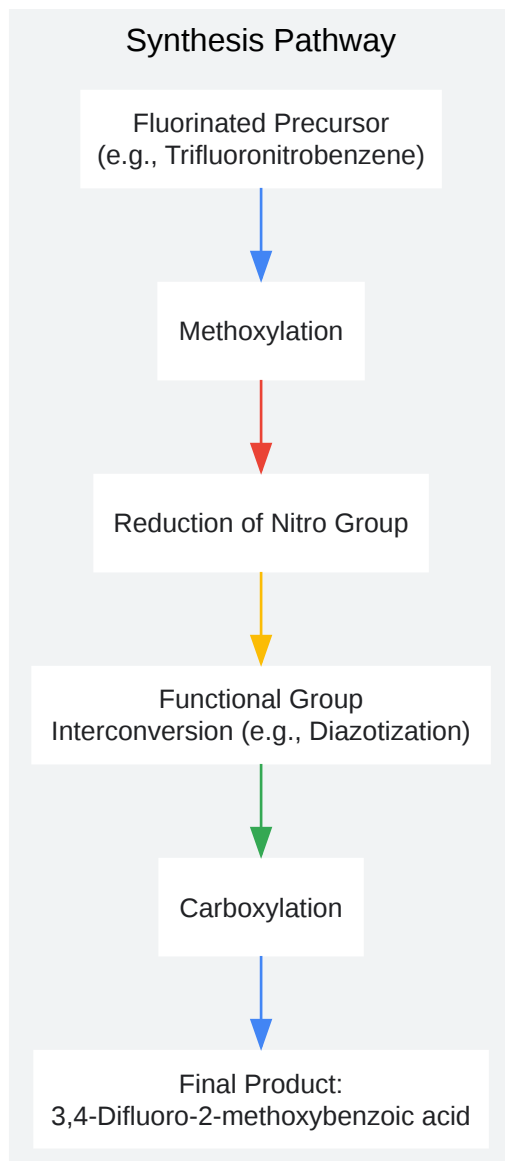
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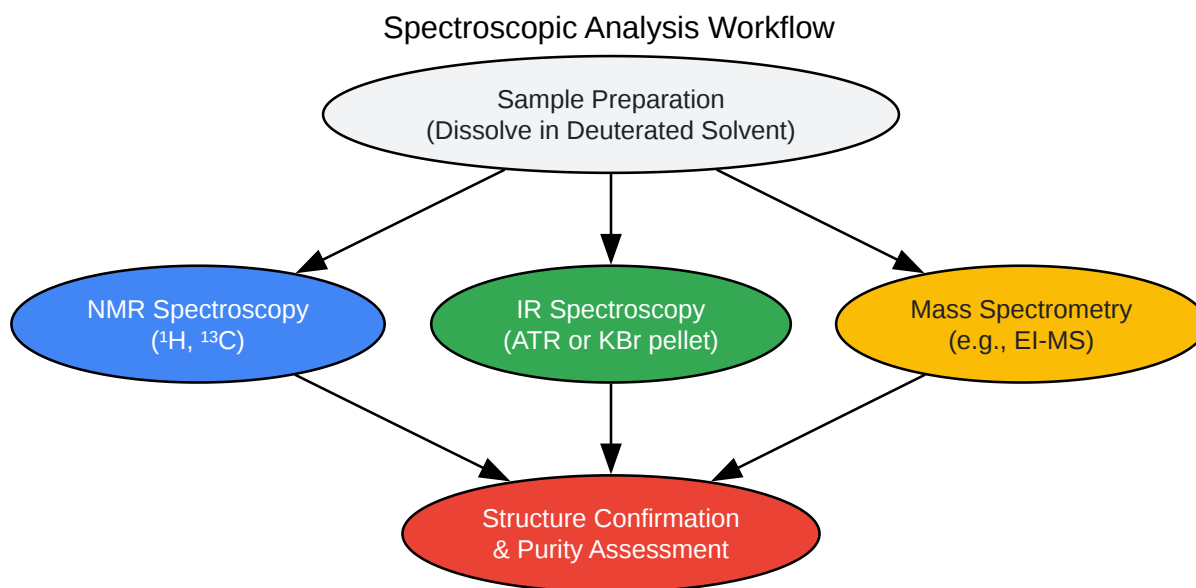
Caption: Applications of **3,4-Difluoro-2-methoxybenzoic acid**.

Synthesis and Reactivity

While specific, detailed industrial synthesis protocols for **3,4-Difluoro-2-methoxybenzoic acid** are often proprietary, a plausible synthetic pathway can be constructed based on established organic chemistry reactions. A common approach involves the functionalization of a fluorinated benzene derivative.

General Synthetic Workflow





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